

# 3,5-Dibromo-4-iodotoluene melting point and boiling point

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-iodotoluene

Cat. No.: B071322

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## Physicochemical Properties of 3,5-Dibromo-4-iodotoluene

**3,5-Dibromo-4-iodotoluene** is a halogenated aromatic compound with the chemical formula  $C_7H_5Br_2I$ .<sup>[1][2]</sup> Its molecular weight is 375.83 g/mol.<sup>[1][2]</sup> This compound serves as a building block in organic synthesis. The key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	175278-10-1	[1]
Molecular Formula	$C_7H_5Br_2I$	[1][2]
Molecular Weight	375.83 g/mol	[1][2]
Melting Point	69-72°C	[1]
Boiling Point	126-128°C at 0.4 mmHg	[1]

## Experimental Protocols for Physical Property Determination

While specific experimental procedures for the synthesis and characterization of **3,5-Dibromo-4-iodotoluene** are not readily available in public literature, this section outlines established

methodologies for determining the melting and boiling points of solid organic compounds.

These protocols are based on standard laboratory practices.

## Synthesis Context

A plausible synthetic route for **3,5-Dibromo-4-iodotoluene** starts from 4-Methylaniline hydrochloride.<sup>[3]</sup> The synthesis would typically involve a multi-step process, likely including diazotization followed by halogenation reactions to introduce the bromine and iodine atoms onto the toluene ring. After synthesis, the crude product would be purified, for example by recrystallization, and its identity and purity confirmed by analytical techniques such as NMR spectroscopy, mass spectrometry, and determination of its physical constants.

## Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically suggests a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: A small amount of dry, purified **3,5-Dibromo-4-iodotoluene** is finely powdered.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.

- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially when approaching the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.

## Boiling Point Determination (under reduced pressure)

Since **3,5-Dibromo-4-iodotoluene** has a relatively high boiling point at atmospheric pressure, which can lead to decomposition, its boiling point is determined under reduced pressure (vacuum).

### Apparatus:

- Short-path distillation apparatus or a small-scale distillation setup
- Round-bottom flask
- Thermometer
- Heating mantle
- Vacuum pump and pressure gauge (manometer)
- Boiling chips or a magnetic stirrer

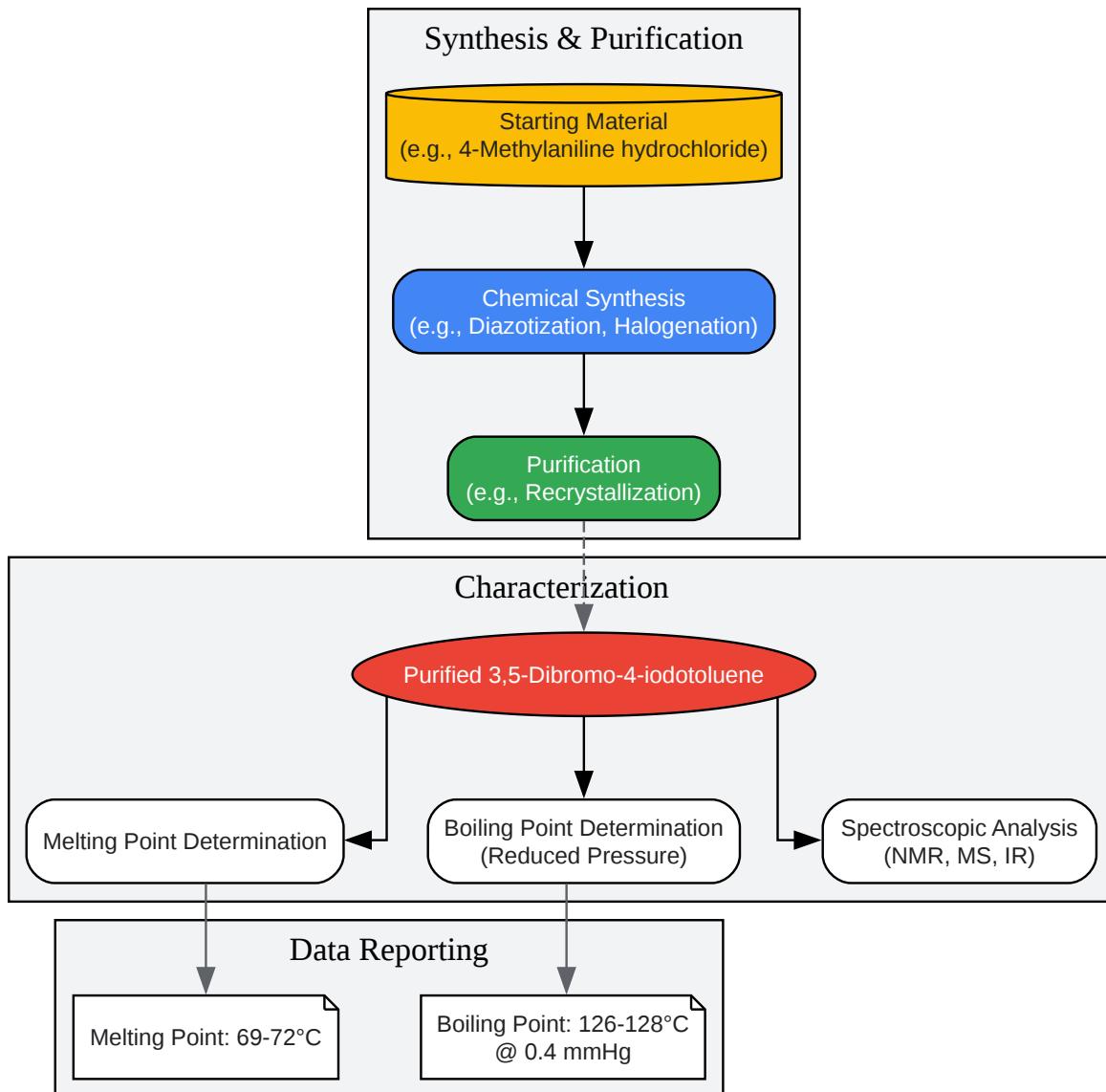
### Procedure:

- Apparatus Setup: A small amount of purified **3,5-Dibromo-4-iodotoluene** is placed in the round-bottom flask along with boiling chips. The distillation apparatus is assembled, ensuring all joints are properly sealed.
- Vacuum Application: The system is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 0.4 mmHg).

- Heating: The flask is gently heated.
- Observation: The temperature is monitored closely. The boiling point is the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature is recorded along with the corresponding pressure.
- Pressure Correction: If necessary, the boiling point at a different pressure can be estimated using a nomograph or the Clausius-Clapeyron equation.

## Characterization Workflow

The following diagram illustrates the logical workflow for the synthesis and characterization of **3,5-Dibromo-4-iodotoluene**, culminating in the determination of its physical properties.

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Caption: Workflow for Synthesis and Physical Characterization.

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## References

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